Technical Monograph: 3,5-Dimethylindole (CAS 3189-12-6)

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Compound of Interest

Compound Name:	*1H-Indole, 3,5-dimethyl-*
CAS No.:	*3189-12-6*
Cat. No.:	*B3189392*

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Executive Summary & Physicochemical Profile[1][2]

3,5-Dimethylindole (CAS 3189-12-6) is a substituted indole scaffold characterized by methylation at the C3 (pyrrole) and C5 (benzene) positions. Unlike its isomer 3-methylindole (skatole), the addition of the 5-methyl group significantly alters its electronic properties and metabolic stability, making it a privileged building block in the synthesis of kinase inhibitors, anti-mycobacterial agents, and GPCR ligands.

This guide provides a rigorous technical analysis of 3,5-dimethylindole, moving beyond basic data to explore its synthesis engineering, C2-selective reactivity, and application in modern drug discovery.

Table 1: Physicochemical Specifications

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Property	Value	Technical Note
Molecular Weight	145.20 g/mol	$C_{10}H_{11}N$
CAS Registry	3189-12-6	
Appearance	Off-white to pale brown solid	Sensitive to light and oxidation.
Melting Point	74–76 °C	Distinct from 2,3-dimethylindole (107–109 °C).
Solubility	DMSO, Methanol, DCM, EtOAc	Sparingly soluble in water.
pKa	~16.9 (NH)	Weak acid; deprotonation requires strong bases (e.g., NaH, n-BuLi).

Synthesis Engineering: The Fischer Indole Protocol

While various routes exist (e.g., Bischler, palladium-catalyzed cyclization), the Fischer Indole Synthesis remains the most robust and scalable method for producing 3,5-dimethylindole. This pathway utilizes the specific regiochemistry of p-tolylhydrazine to install the 5-methyl substituent, while propionaldehyde provides the carbon framework for the 3-methyl group.

Mechanistic Pathway

The reaction proceeds through an acid-catalyzed condensation followed by a [3,3]-sigmatropic rearrangement. The choice of acid catalyst (polyphosphoric acid vs. $ZnCl_2$) critically influences the yield and purity.



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Figure 1: Mechanistic flow of the Fischer Indole Synthesis targeting 3,5-dimethylindole.

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Optimized Experimental Protocol

Objective: Synthesis of 3,5-dimethylindole on a 10 mmol scale.

- Hydrazone Formation:
  - Dissolve p-tolylhydrazine hydrochloride (1.58 g, 10 mmol) in ethanol (20 mL).
  - Add propionaldehyde (0.72 mL, 10 mmol) dropwise at 0 °C.
  - Stir for 1 hour at room temperature. Checkpoint: Monitor TLC for disappearance of hydrazine.
- Cyclization:
  - Evaporate ethanol to obtain the crude hydrazone oil.
  - Add Polyphosphoric Acid (PPA) (10 g) and heat to 100 °C for 2 hours. Note: Mechanical stirring is required due to high viscosity.
- Work-up:
  - Quench the reaction with ice-water (50 mL).
  - Neutralize with saturated $NaHCO_3$ (caution: foaming).
  - Extract with Ethyl Acetate (3 x 30 mL).
- Purification:
  - Flash column chromatography (Hexanes:EtOAc 9:1).[1]
  - Yield: Expect 65–75% as an off-white solid.

Reactivity & Functionalization Strategies

The 3,5-dimethyl substitution pattern blocks the naturally nucleophilic C3 position. Consequently, electrophilic aromatic substitution (EAS) is redirected to the C2 position. This unique reactivity profile is exploited to generate 2-functionalized libraries.

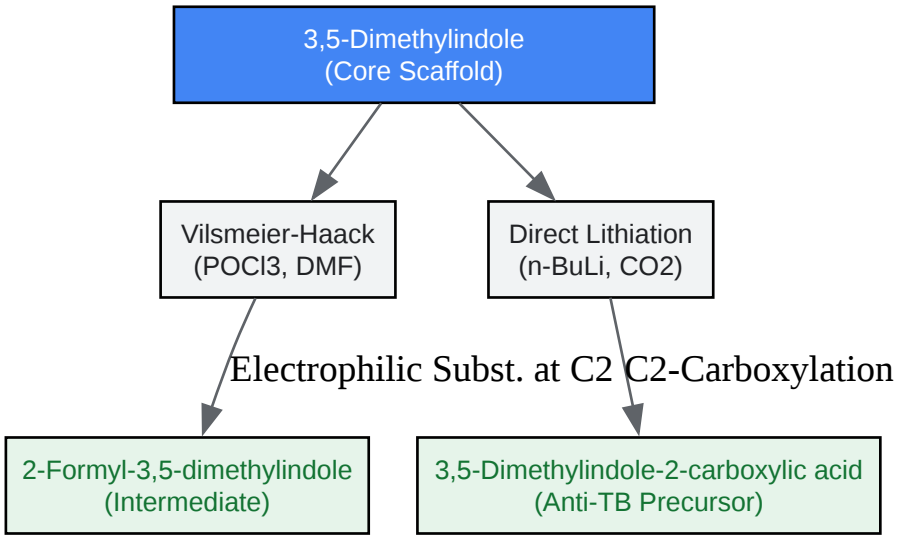
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C2-Formylation (Vilsmeier-Haack)

Reaction with $POCl_3$/DMF yields 2-formyl-3,5-dimethylindole. This aldehyde is a versatile handle for reductive aminations or Knoevenagel condensations.

C2-Lithiation & Carboxylation

Protection of the N1 position is often unnecessary if 2 equivalents of n-BuLi are used (one for N-deprotonation, one for C2-lithiation). Quenching with CO_2 affords the 3,5-dimethylindole-2-carboxylic acid, a precursor for amide coupling.



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Figure 2: Divergent synthesis pathways for C2-functionalization of 3,5-dimethylindole.

Medicinal Chemistry Applications: Anti-Mycobacterial Agents[4]

Recent studies have highlighted the 3,5-dimethylindole-2-carboxamide series as potent inhibitors of Mycobacterium tuberculosis.

- Target: MmpL3 (Mycobacterial membrane protein Large 3), essential for cell wall synthesis.
- SAR Insight: The 3,5-dimethyl pattern provides optimal lipophilicity and steric bulk to fit the hydrophobic pocket of MmpL3, superior to the unsubstituted or 5-halo analogs.

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- Case Study: Indole-2-carboxamides derived from this scaffold have shown MIC values in the sub-micromolar range against drug-resistant strains.

Analytical Characterization

Validating the structure of 3,5-dimethylindole requires careful interpretation of NMR data to distinguish it from isomers like 2,5-dimethylindole.

Proton NMR (^{1}H NMR, 400 MHz, $CDCl_3$)

Shift (δ ppm)	Multiplicity	Integration	Assignment	Interpretation
7.80	Broad s	1H	NH	Exchangeable proton.
7.35	s	1H	C4-H	Doublet meta-coupling may be visible.
7.25	d (J=8.2 Hz)	1H	C7-H	Ortho coupling to C6.
6.98	d (J=8.2 Hz)	1H	C6-H	Adjacent to C7.
6.90	d (J~2 Hz)	1H	C2-H	Characteristic C2 proton (couples with C3-Me).
2.46	s	3H	C5-CH_3	Aromatic methyl (singlet).
2.30	d (J~1 Hz)	3H	C3-CH_3	Allylic coupling to C2-H confirms C3 position.

Key Diagnostic: The coupling between the C2-H (6.90 ppm) and the C3-methyl group (2.30 ppm) is the definitive signature. If the methyl were at C2, it would appear as a singlet, and the C3-H would appear as a doublet or multiplet.

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